

Undecavertol: Application Notes for Green-Floral Scent Formulations

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Compound of Interest

Compound Name: *4-Methyl-3-decen-5-ol*

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Introduction

Undecavertol is a potent, synthetic aroma chemical prized for its powerful and versatile green-floral character.^{[1][2][3]} Developed by Givaudan, it possesses a scent profile reminiscent of lily-of-the-valley, with nuances of violet leaf, linden-blossom, and fruity pear.^{[1][2][3]} Its unique olfactory properties make it a valuable ingredient in a wide range of fragrance applications, from fine perfumery to personal and home care products.^{[1][4]} This document provides detailed application notes, experimental protocols, and performance data for the effective use of Undecavertol in scent formulations.

Chemical and Physical Properties

Undecavertol, chemically known as **4-Methyl-3-decen-5-ol**, is a colorless to pale yellow liquid.^{[1][4]} It is insoluble in water but miscible with most organic solvents.^[5]

Property	Value	Reference
Chemical Name	4-Methyl-3-decen-5-ol	[1] [3]
INCI Name	METHYL DECENOL	[2] [4]
CAS Number	81782-77-6	[1] [3]
Molecular Formula	C11H22O	[1] [3]
Molecular Weight	170.30 g/mol	[1] [6]
Appearance	Colourless to pale yellow liquid	[1] [4]
Boiling Point	255 °C	[1] [3]
Vapour Pressure	0.0293 hPa	[1] [3]
Log P	3.9	[1]
Flash Point	208 °F (97.78 °C)	[7]
Purity	99% Min	[6] [8]

Olfactory Profile and Applications

Undecavertol is characterized by a powerful green-floral scent with fresh, fruity, and violet leaf aspects.[\[1\]](#)[\[3\]](#) It is known to impart juiciness and a watery freshness to green and fruity accords.[\[2\]](#)[\[9\]](#) Due to its exceptional strength, careful dosage and blending are required.[\[1\]](#)[\[3\]](#)

Key Olfactory Notes:

- Floral (Lily-of-the-Valley, Rose)[\[1\]](#)[\[3\]](#)
- Green (Violet Leaf, Fresh)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Fruity (Pear, Kiwi, Fig)[\[1\]](#)[\[2\]](#)[\[4\]](#)

Recommended Applications: Undecavertol is a versatile ingredient suitable for a wide array of products:

- Fine Fragrances: Provides a natural green lift and enhances floral compositions.[\[1\]](#)[\[2\]](#)

- Personal Care: Used in creams, lotions, shampoos, and antiperspirants.[1][10]
- Soaps and Bath Products: Stable in soap and provides a fresh bloom.[1][4][10]
- Fabric Care: Effective in liquid and powder detergents, as well as fabric softeners.[1][10]
- Home Care: Utilized in air fresheners and all-purpose cleaners.[4]
- Candles: Shows good performance in candle formulations.[4][10]

Performance and Stability Data

Parameter	Rating/Value	Reference
Use Level	Traces - 5%	[1][3]
Tenacity on Blotter	2 days	[1][3]
Substantivity (Damp)	Good	[1][3]
Substantivity (Dry)	Medium	[1][3]
Bloom in Soap	Good	[1]
Burning Effectiveness	Good	[3]

Stability in Different Bases (pH):

Product Type	pH	Stability	Reference
Acid Cleaner	2	Medium	[1]
Fabric Conditioner	3	Good	[1]
Antiperspirant	3.5	Good	[1]
Shampoo	6	Good	[1]
All-Purpose Cleaner (APC)	9	Good	[1]
Liquid Fabric Detergent	9	Good	[1]
Soap	10	Good	[1]
Powder Detergent	10.5	Good	[1]
Liquid Bleach	11	Poor	[1]

Experimental Protocols

Protocol 1: Sensory Evaluation of Undecavertol in a Simple Base

Objective: To assess the olfactory characteristics of Undecavertol at different concentrations in a neutral solvent.

Materials:

- Undecavertol
- Ethanol (perfumer's grade) or Di-propylene Glycol (DPG)
- Glass beakers and stirring rods
- Pipettes
- Scent blotters

- Trained sensory panel

Procedure:

- Prepare dilutions of Undecavertol at 1%, 5%, and 10% in the chosen solvent.
- Dip a clean blotter into each dilution.
- Allow the blotters to air-dry for approximately 10 seconds.[\[11\]](#)
- Present the blotters to the sensory panel in a well-ventilated, odor-free room.
- Panelists should evaluate the scent at different time intervals (e.g., immediately, 1 hour, 4 hours, 24 hours) to assess the evolution of the top, middle, and base notes.[\[12\]](#)
- Record descriptors for the scent profile, intensity, and tenacity using a standardized vocabulary.

Protocol 2: Stability Testing of Undecavertol in a Product Base

Objective: To evaluate the stability of Undecavertol in a specific product formulation under accelerated aging conditions.

Materials:

- Product base (e.g., shampoo, lotion)
- Undecavertol
- Oven or climate chamber
- UV light cabinet
- pH meter
- Viscometer

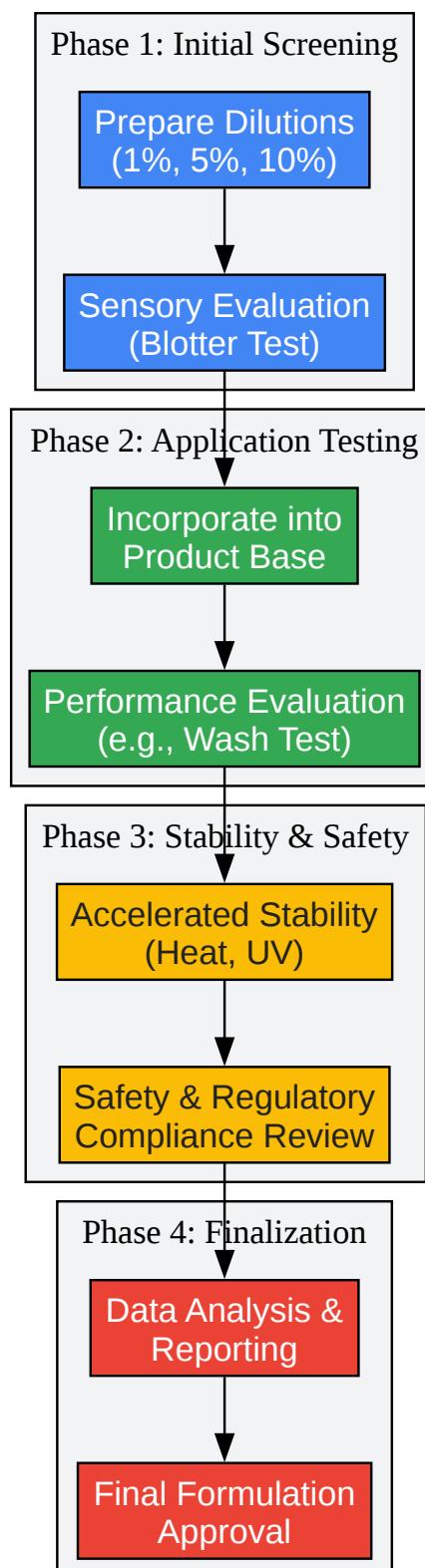
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (optional, for advanced analysis)
- Glass storage containers

Procedure:

- Incorporate Undecavertol into the product base at a predetermined concentration (e.g., 0.5%).
- Prepare a control sample of the product base without Undecavertol.
- Divide the samples into three sets:
 - Set A: Stored at room temperature (control).
 - Set B: Stored in an oven at an elevated temperature (e.g., 40-50°C) for a specified period (e.g., 4 weeks) to simulate long-term aging.[13]
 - Set C: Exposed to controlled UV light to assess photosensitivity.[13]
- At regular intervals (e.g., weekly), evaluate the samples for:
 - Olfactory Changes: Compare the scent of the aged samples to the control.
 - Physical Changes: Measure pH, viscosity, and observe any changes in color or clarity.[13]
 - Chemical Changes (Optional): Analyze the concentration of Undecavertol using GC-MS to quantify any degradation.[14]

Experimental Workflow and Data Analysis

The following diagram illustrates a typical workflow for evaluating a new fragrance ingredient like Undecavertol.



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Caption: Workflow for the evaluation of Undecavertol in a new product formulation.

Safety and Regulatory

Undecavertol is classified as a combustible liquid and is toxic to aquatic life with long-lasting effects.[15] It is important to handle this material in a well-ventilated area and wear appropriate personal protective equipment, including gloves and safety goggles.[5] Store in a cool, dry place away from direct sunlight and ignition sources.[5] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[5][8]

Regulatory Status:

- TSCA: Listed on the TSCA inventory.[8][16]
- Canada: On the DSL list.[8]
- IFRA: No restrictions for category 4 (fine fragrance).[2] Users should always consult the latest IFRA standards for specific application categories.[17]

Conclusion

Undecavertol is a highly effective green-floral fragrance ingredient with broad applications across the perfumery and consumer product industries. Its unique olfactory profile and good performance characteristics make it a valuable tool for formulators seeking to impart fresh, natural, and vibrant green-floral notes. Due to its potency, a thorough understanding of its properties and careful handling are essential for its successful and safe implementation.

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References

- 1. Undecavertol | Givaudan [givaudan.com]
- 2. fraterworks.com [fraterworks.com]
- 3. Perfumers Apprentice - Undecavertol (Givaudan) [shop.perfumersapprentice.com]

- 4. Undecavertol (Giv) - Hekserij [eng.hekserij.nl]
- 5. Undecavertol 81782-77-6 | Premium Aroma Chemical Supplier [chemicalbull.com]
- 6. sihaulichemicals.co.in [sihaulichemicals.co.in]
- 7. violet decenol, 81782-77-6 [thegoodscentscompany.com]
- 8. aromaverse.pro [aromaverse.pro]
- 9. ScenTree - Undecavertol® (CAS N° 81782-77-6) [scentree.co]
- 10. perfumersworld.com [perfumersworld.com]
- 11. candlescience.com [candlescience.com]
- 12. umbrex.com [umbrex.com]
- 13. iltusa.com [iltusa.com]
- 14. testinglab.com [testinglab.com]
- 15. vigon.com [vigon.com]
- 16. mu-intel.com [mu-intel.com]
- 17. Undecavertol (Violet Decenol) – Green/Floral [myskinrecipes.com]
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